

Safeguarding Your Research: A Comprehensive Guide to Handling Fluoroethane

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Compound of Interest

Compound Name: Fluoroethane

Cat. No.: B3028841

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **fluoroethane** (CAS 353-36-6), a colorless, odorless, and flammable gas. Adherence to these procedures is critical to mitigate risks and ensure operational integrity.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **fluoroethane**, a comprehensive approach to personal protection is non-negotiable. The following table summarizes the recommended PPE for various operations.

Operation	Eye Protection	Skin Protection	Respiratory Protection
Routine Handling in a Ventilated Hood	Safety glasses with side shields	Laboratory coat, long pants, and closed-toe shoes. Chemical-resistant gloves (e.g., Neoprene, Butyl Rubber) are recommended.	Not generally required if work is conducted in a properly functioning chemical fume hood.
Connecting/Disconnecting Cylinders	Safety goggles and a face shield	Flame-resistant lab coat. Cold-insulating gloves should be worn over chemical-resistant gloves to protect against frostbite from the liquefied gas.	Not typically required in a well-ventilated area.
Emergency (e.g., Leak)	Gas-tight chemical splash goggles	A fully encapsulated, chemical- and vapor-protective suit. Inner and outer chemical-resistant gloves.	A positive-pressure, full-facepiece self-contained breathing apparatus (SCBA) or a positive-pressure supplied-air respirator with escape SCBA.[1]

Note on Glove Selection: Specific breakthrough time data for **fluoroethane** is not readily available. Therefore, the selection of glove material should be based on a conservative approach, considering its flammability and potential to decompose into hazardous substances like hydrogen fluoride. Materials such as neoprene and butyl rubber are generally recommended for handling a range of chemicals and are a prudent choice.[2] Always inspect gloves for any signs of degradation or perforation before use.

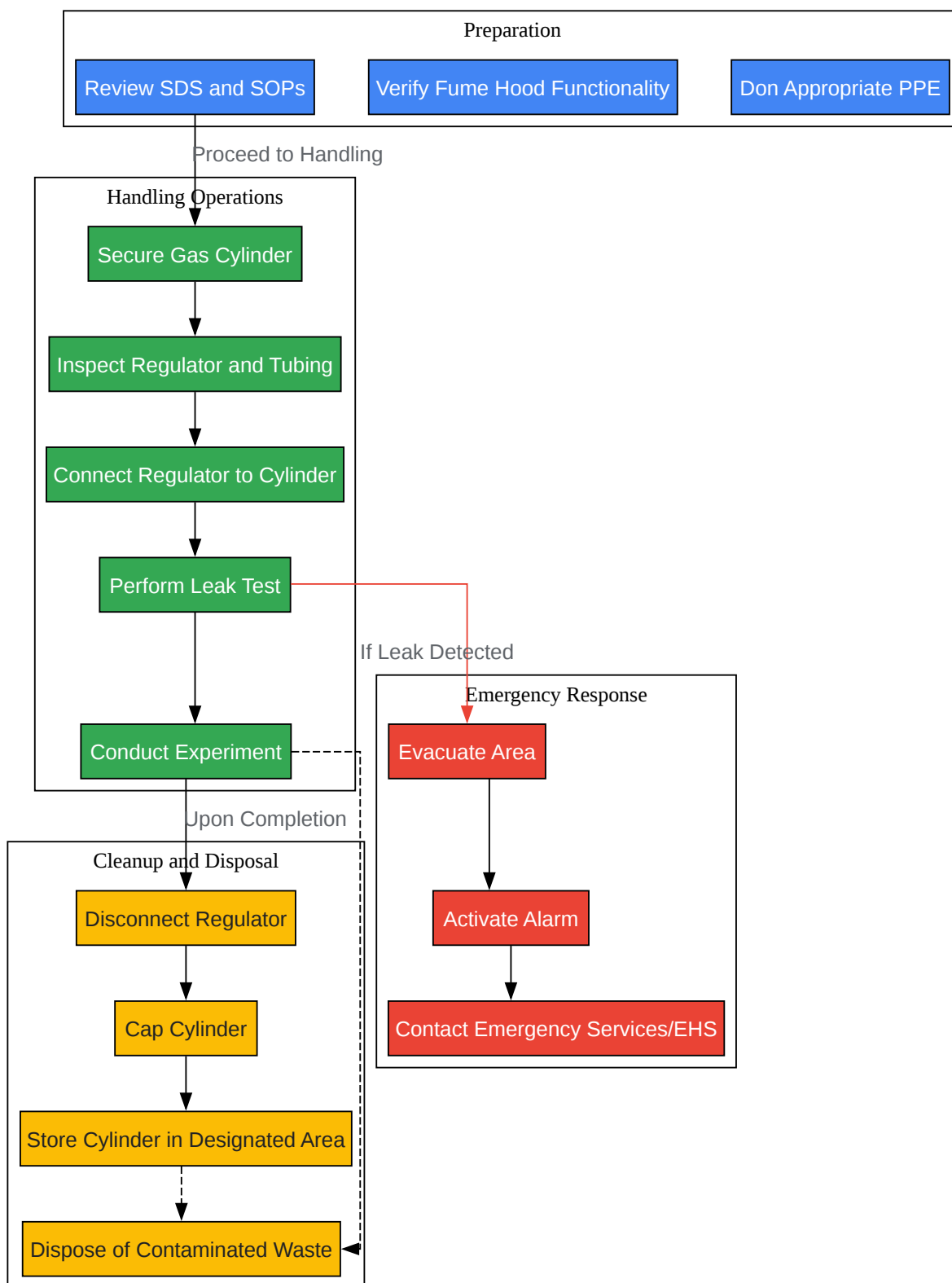
Quantitative Data for Fluoroethane

This table provides key quantitative data for **fluoroethane** to inform your risk assessments and handling procedures.

Parameter	Value	Source
Molecular Weight	48.06 g/mol	[3][4]
Boiling Point	-37.1 °C (-34.8 °F)	[3]
Vapor Pressure	6.84e+03 mmHg at 25 °C	[3]
ACGIH TLV-TWA (8-hour)	2.5 mg/m ³ (as F)	[5][6]
OSHA PEL-TWA (8-hour)	2.5 mg/m ³ (as F)	[5][6]

Operational Plan for Handling Fluoroethane

A systematic approach to handling **fluoroethane** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Fluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028841#personal-protective-equipment-for-handling-fluoroethane]

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